Spectroscopic Profile and Characterization of cis-1,4-Cyclohexanedicarboxylic Acid

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Compound of Interest

Compound Name:	*1,4-Cyclohexanedicarboxylic acid*
CAS No.:	*619-81-8*
Cat. No.:	*B1218998*

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Technical Guide for Structural Elucidation & Isomer Differentiation

Executive Summary

cis-**1,4-Cyclohexanedicarboxylic acid** (CAS: 619-81-8) is a critical cycloaliphatic monomer used in the synthesis of high-performance polyesters and metal-organic frameworks (MOFs). Its geometric isomer, trans-**1,4-cyclohexanedicarboxylic acid**, exhibits vastly different physical and thermal properties due to its rigid diequatorial conformation.

This guide provides a definitive spectroscopic framework for identifying the cis isomer and distinguishing it from the trans form.[1] The protocol relies on a hierarchy of Melting Point Analysis (primary screen) and NMR Spectroscopy (conformational validation).

Stereochemical Basis of Detection

Understanding the conformational dynamics is a prerequisite for interpreting the spectroscopic data.

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- cis-Isomer: Adopts a chair conformation where one carboxyl group is axial and the other is equatorial (

). This creates a flexible system that undergoes rapid ring flipping at room temperature, averaging the NMR signals of the ring protons.

- trans-Isomer: Adopts a rigid diequatorial (

) chair conformation (thermodynamically favored) or a diaxial (

) conformation. The diequatorial form dominates, locking the methine protons in the axial position.

Physical & Thermal Characterization (Primary Differentiation)

Before advanced spectroscopy, thermal analysis provides the most immediate and robust differentiation.

Property	cis-1,4-CHDA	trans-1,4-CHDA	Diagnostic Value
Melting Point	165 – 171 °C	> 300 °C	High (Isomers differ by >130°C)
Solubility	Higher (due to polarity/dipole)	Lower (due to crystal packing)	Medium
Crystal System	Triclinic / Monoclinic	Triclinic (P

) | Low (Requires XRD) |

> *Critical Protocol: If your sample melts below 200°C, it is predominantly the cis isomer. If it remains solid up to 280°C, it is the trans isomer.*

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the gold standard for assessing isomeric purity. The distinction relies on the chemical shift and coupling constants (

) of the methine protons (

and

).

H NMR Data (DMSO-)

- Solvent: DMSO-

  is recommended due to the solubility of the dicarboxylic acid.

- Key Signal: The methine protons (

  -C-COOH) at positions 1 and 4.

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Feature	cis-1,4-CHDA	trans-1,4-CHDA	Mechanistic Explanation
Methine Shift ( )	~2.3 – 2.5 ppm (Multiplet)	~2.0 – 2.2 ppm (tt)	Axial protons (trans) are shielded (upfield) relative to equatorial/averaged protons (cis).
Signal Shape	Narrower Multiplet (Quintet-like)	Broad Triplet of Triplets (tt)	trans has large diaxial couplings (Hz). cis averages and .
Ring Protons	Complex Multiplet (Averaged)	Distinct Axial/Equatorial sets	Ring flipping in cis simplifies the spectrum via averaging but broadens lines.

Interpretation:

- In the trans isomer, the methine proton is strictly axial. It couples strongly with the two adjacent axial protons (Hz) and weakly with the two equatorial protons (Hz), resulting in a wide, resolved tt pattern.
- In the cis isomer, the ring flip averages the axial and equatorial environments. The resulting signal is a weighted average, appearing as a narrower multiplet (often resembling a quintet) downfield of the trans signal.

C NMR Data (DMSO-)

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Carbon NMR confirms the symmetry. Both isomers are highly symmetric, showing limited unique signals.

- Carboxyl (

  ): ~176 - 178 ppm.

- Methine (

  -COOH): ~41 - 43 ppm.

- Methylene (

  ): ~25 - 28 ppm.

Differentiation: The trans isomer carbons are typically shielded (lower ppm) relative to the cis isomer due to the

-gauche effect being minimized in the diequatorial conformation, whereas steric compression in the cis form (axial substituent) leads to deshielding shifts.

Vibrational Spectroscopy (FTIR)

Infrared spectroscopy is secondary to NMR but useful for quick identification of the carboxyl functionality.

- C=O Stretch: Strong band at 1690 – 1710 cm^{-1}.
- O-H Stretch: Broad, intense band centered at 2800 – 3200 cm^{-1} (characteristic of carboxylic acid dimers).
- Fingerprint Region: The trans isomer, being more crystalline and rigid, often shows sharper, more defined bands in the 800–1400 cm^{-1} region compared to the cis isomer.

Mass Spectrometry (MS)

- Ionization: ESI (-) or EI.
- Molecular Ion:

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171

(ESI Negative).

- Fragmentation (EI):
  - 172

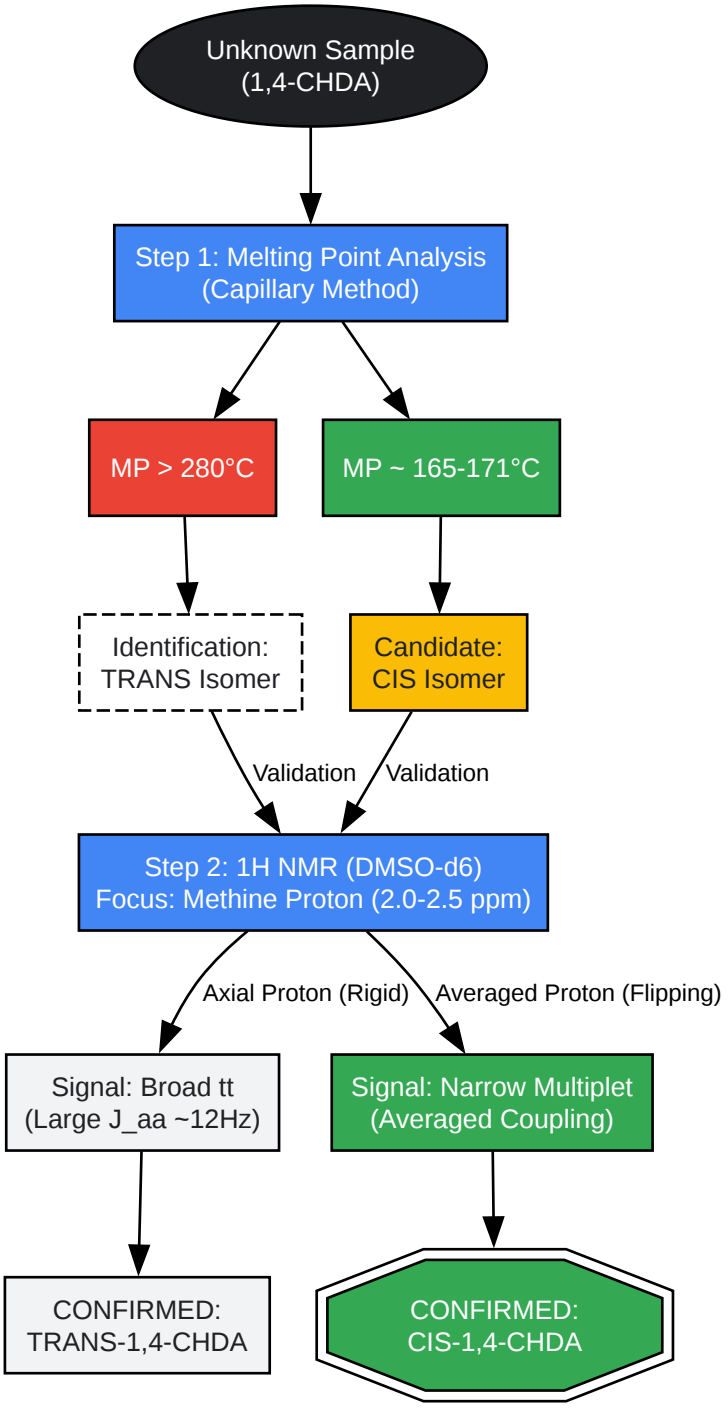
    .
  - 154

    .
  - 127

    .
  - 81 (Cyclohexenyl cation).

Analytical Workflow Diagram

The following diagram outlines the logical decision tree for identifying the cis isomer from an unknown sample.



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Caption: Analytical decision tree for the differentiation of cis- and trans-**1,4-cyclohexanedicarboxylic acid** based on thermal and spectroscopic properties.

Experimental Protocols

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Protocol A: NMR Sample Preparation

Objective: Obtain high-resolution spectra to resolve splitting patterns.

- Solvent Choice: Use DMSO-

  (99.8% D). CDCl

  is often insufficient due to the poor solubility of the dicarboxylic acid.
- Concentration: Dissolve 10–15 mg of sample in 0.6 mL of solvent.
- Acquisition: Run at 298 K. Ensure at least 16 scans for

  H to resolve the hyperfine splitting of the methine proton.

Protocol B: Isomer Purification (Recrystallization)

If the cis sample is contaminated with trans:

- Solvent: Water or Methanol.
- Procedure: Dissolve the mixture at boiling temperature. The trans isomer is significantly less soluble and will precipitate first upon slight cooling or concentration.
- Filtration: Filter the hot solution to remove the trans isomer.
- Crystallization: Cool the filtrate to 4°C to crystallize the cis isomer.

References

- PubChem.cis-**1,4-Cyclohexanedicarboxylic acid** (CID 14106). National Library of Medicine. [Link]
- NIST Chemistry WebBook.**1,4-Cyclohexanedicarboxylic acid**, cis-. Standard Reference Data.[2] [Link]

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Sources

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